Safe Disposal of Methyl Demeton: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*Methyl demeton*
CAS No.:	*8022-00-2*
Cat. No.:	*B1221346*

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This document provides essential safety and logistical information for the proper handling and disposal of **methyl demeton**, an organophosphate insecticide. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations and environmental protection.

Immediate Safety and Handling Precautions

Methyl demeton is a toxic organophosphate compound that can be absorbed through inhalation, skin contact, and ingestion.[1] Strict adherence to safety protocols is mandatory.

- Personal Protective Equipment (PPE): Always wear appropriate PPE when handling **methyl demeton**. This includes, but is not limited to:
  - Chemical-resistant gloves (neoprene or nitrile are recommended over latex).[2]
  - Safety goggles or a face shield to prevent eye contact.[1][3]
  - A lab coat or chemical-resistant apron.[4]

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- An organic vapor respirator for handling open containers or in case of spills.[4]

- Ventilation: Always handle **methyl demeton** in a well-ventilated area or under a chemical fume hood.[5]

- Storage: Store in a cool, dry, well-ventilated area away from strong oxidizers, alkalis, and water.[1][6] Keep containers tightly sealed.[5]

Spill Management and Decontamination

In the event of a spill, immediate and correct action is crucial to prevent exposure and environmental contamination.

1. Control and Contain the Spill:

- Evacuate and Isolate: Immediately evacuate the affected area. For liquid spills, isolate the area in all directions for at least 50 meters (150 feet).[3]

- Control the Source: If safe to do so, stop the leak.

- Contain the Spread: Use absorbent materials such as sand, clay, sawdust, or kitty litter to create a dam and prevent the spill from spreading.[7] Do not use water to hose down the area, as this will spread the chemical.[7]

2. Clean Up the Spill:

- Absorb: Cover the spill with an absorbent material.[5][8] Work the absorbent into the spill with a broom or other tool to ensure contact.[8]

- Collect Waste: Sweep up the contaminated absorbent material and place it into a heavy-duty, leak-proof plastic bag or container.[7][8] Securely seal and label the container with the chemical name and hazard information.[8]

- Decontaminate Surfaces: For non-porous surfaces, wash the area with a soap and water solution.[3] A mixture of full-strength bleach and hydrated lime can also be effective for decontamination.[7] Apply the cleaning solution, work it into the spill area, and then use an absorbent material to soak it up.[7] Collect this material for hazardous waste disposal.[8]

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- Soil Contamination: For minor soil spills, activated charcoal can be used.[7] For larger spills, the top 2-3 inches of soil should be physically removed and disposed of as hazardous waste.[7]

3. Personal Decontamination:

- Skin Contact: Immediately remove all contaminated clothing.[2][3] Wash the affected skin area thoroughly with soap and water.[3][5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1][5]
- Inhalation: Move to fresh air immediately.[3][5]
- Seek Medical Attention: In all cases of exposure, seek immediate medical attention.[1][3][5]

Disposal of Unwanted **Methyl Demeton**

Disposing of unused or excess **methyl demeton** requires adherence to hazardous waste regulations. Never pour **methyl demeton** down drains or sewers.[6][9]

Step-by-Step Disposal Procedure:

- Minimize Waste: The most effective disposal strategy is to avoid generating waste. Purchase only the amount of **methyl demeton** needed for your work and mix only the quantity required for immediate use.[10][11]
- Check the Label: The product label contains a "Storage and Disposal" section with specific instructions.[10]
- Contact Hazardous Waste Professionals: The recommended and safest disposal method is to contact your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste disposal contractor.[12] **Methyl demeton** is considered a hazardous waste and requires professional handling and disposal, likely through high-temperature incineration in specialized facilities.[11][13]
- Transportation: If you must transport the waste to a collection facility, keep the chemical in its original, labeled container.[10] Secure the container to prevent shifting and spills during

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transport.[10]

Empty Container Disposal

Empty containers that once held **methyl demeton** must also be treated as hazardous waste until properly decontaminated.

- Triple Rinsing: The standard procedure for decontaminating empty liquid pesticide containers is triple rinsing.[12][14]
  - Fill the container approximately one-third full with a suitable solvent (e.g., one that was used to make a spray solution).
  - Secure the cap and shake the container to rinse all interior surfaces.
  - Drain the rinsate from the container into a spray tank to be used as part of a pesticide application on a registered site.[14] Allow the container to drain for at least 30 seconds.[14]
  - Repeat this rinsing procedure two more times.[14]
- Render Unusable: After triple rinsing, puncture and crush the container to prevent reuse.[11][12]
- Final Disposal: Triple-rinsed containers are often considered non-hazardous and may be disposed of in a sanitary landfill, depending on local regulations.[11][14] Always confirm with your local solid waste authority before disposal.[9]

Quantitative Data

The following table summarizes key quantitative data related to **methyl demeton** and its handling.

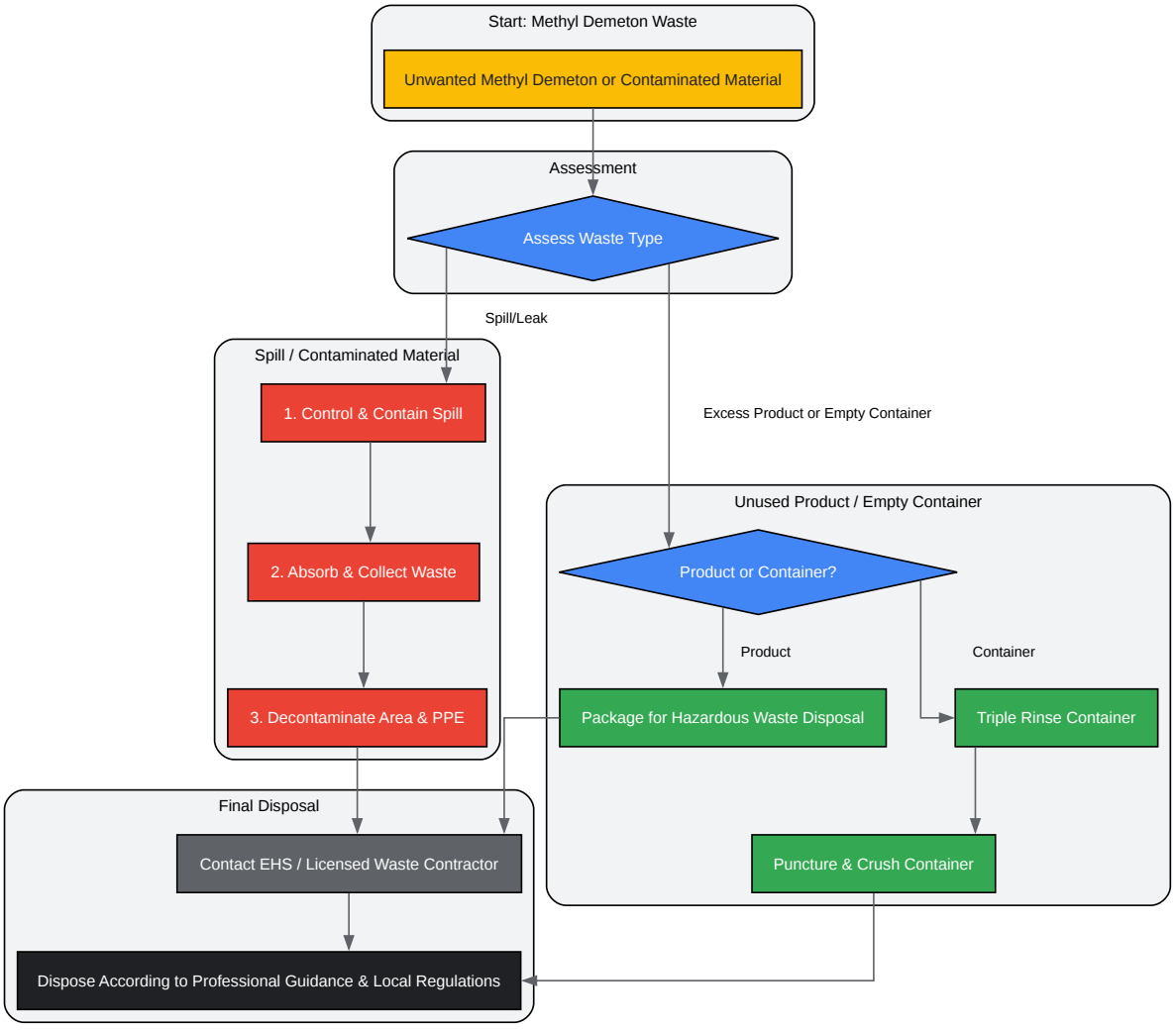
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Parameter	Value	Reference
Hydrolysis Rate (50% degradation at 70°C)	1.25 hours at pH 9	[13]
4.9 hours at pH 3	[13]	
Occupational Exposure Limit (TLV-TWA for Demeton-S-Methyl)	0.5 mg/m³	[15]
Spill Isolation Distance (Liquids)	At least 50 meters (150 feet) in all directions	[3]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **methyl demeton** and associated waste.

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Caption: Workflow for **Methyl Demeton** Waste Management.

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